

Field trapping experiments with (E)-6-nonen-1-ol as a lure

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Compound of Interest

Compound Name: 6-Nonen-1-ol, (6E)-

Cat. No.: B3051157

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Application Notes: Field Trapping with (E)-6-nonen-1-ol

Introduction

(E)-6-nonen-1-ol is a semiochemical that functions as a potent attractant for several key insect pest species. It is primarily known as a female-produced sex pheromone component of the codling moth, *Cydia pomonella*, a major pest in apple and pear orchards. Additionally, this compound acts as a kairomone, or a plant volatile, attracting both male and female codling moths. Its attractiveness has also been documented for other significant agricultural pests, including the Mediterranean fruit fly (*Ceratitis capitata*) and the olive fly (*Bactrocera oleae*). These characteristics make (E)-6-nonen-1-ol a valuable tool for monitoring and managing pest populations through field trapping.

These application notes provide detailed protocols for utilizing (E)-6-nonen-1-ol as a lure in field trapping experiments, designed for researchers and pest management professionals.

Quantitative Data Summary

The efficacy of (E)-6-nonen-1-ol lures is typically quantified by the number of target insects captured in traps over a specified period. The following table presents a representative summary of data from field trapping experiments.

Target Species	Lure Loading (mg)	Trap Type	Mean Trap Catch (Insects/Trap/Week)	Lure Longevity (Weeks)	Key References
Cydia pomonella (Codling Moth)	1	Delta	25 ± 5	4-6	
Ceratitis capitata (Medfly)	10	McPhail	15 ± 3	3-4	
Bactrocera oleae (Olive Fly)	10	McPhail	12 ± 4	3-4	

Note: Data are representative and can vary significantly based on pest population density, environmental conditions, trap placement, and lure dispenser type.

Experimental Protocols

Protocol 1: Preparation of (E)-6-non-en-1-ol Lures

This protocol describes the preparation of rubber septa lures, a common dispenser for volatile semiochemicals.

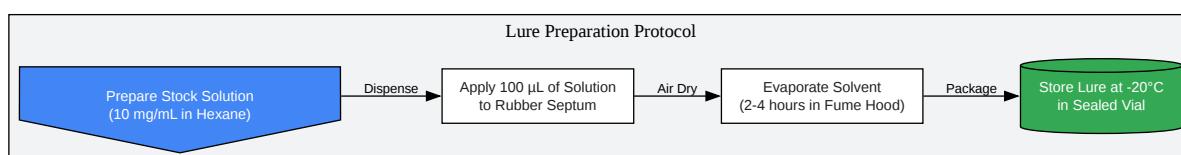
Materials:

- (E)-6-non-en-1-ol (≥98% purity)
- Hexane (HPLC grade)
- Red rubber septa (or other suitable dispenser)
- Micropipette and tips
- Glass vials with PTFE-lined caps

- Fume hood
- Forceps

Procedure:

- Stock Solution Preparation: Inside a fume hood, prepare a stock solution of (E)-6-nonen-1-ol in hexane. For a 1 mg lure, a concentration of 10 mg/mL is convenient (e.g., dissolve 100 mg of (E)-6-nonen-1-ol in 10 mL of hexane).
- Lure Loading: Place a single rubber septum in a clean glass vial. Using a micropipette, apply 100 μ L of the stock solution directly onto the septum to achieve a 1 mg load.
- Solvent Evaporation: Leave the vial uncapped in the fume hood for 2-4 hours to allow the hexane to evaporate completely.
- Storage: Once the solvent has evaporated, cap the vial tightly. Store lures at -20°C in a sealed container until field deployment. Avoid prolonged storage to ensure maximum potency.



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Caption: Workflow for the preparation of (E)-6-nonen-1-ol rubber septa lures.

Protocol 2: Field Trapping Experimental Design and Deployment

This protocol outlines the setup of a field experiment to monitor codling moth populations.

Materials:

- Prepared (E)-6-nonen-1-ol lures
- Pheromone traps (e.g., Pherocon® VI Delta traps)
- Sticky liners for traps
- Gloves
- Flagging tape and permanent markers
- GPS device for marking trap locations

Procedure:

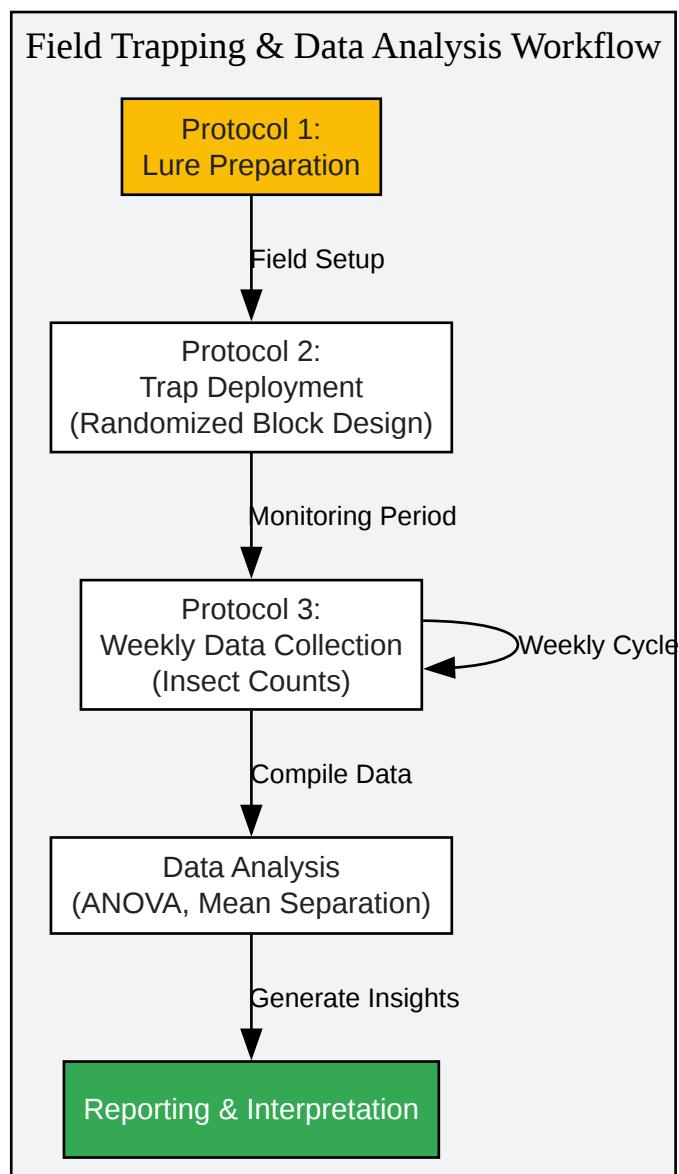
- Site Selection: Choose an orchard or field with a known or suspected population of the target pest. Avoid areas with heavy pesticide application immediately prior to or during the experiment.
- Experimental Layout:
 - Establish a grid of traps within the experimental plot. A typical density for monitoring is 1 trap per 1-2 hectares.
 - Ensure a minimum distance of 50 meters between traps to avoid interference.
 - Include control traps baited with a blank (solvent-only) lure to measure baseline captures.
 - Use a randomized complete block design to account for field variability.
- Trap Assembly and Lure Placement:
 - Assemble the Delta traps according to the manufacturer's instructions.
 - Place a new sticky liner on the bottom interior surface of each trap.
 - Using clean forceps, place one (E)-6-nonen-1-ol lure in the center of the sticky liner. Handle lures with gloves to avoid contamination.

- Trap Deployment:
 - Hang traps in the upper third of the tree canopy, ensuring the entrance is not obstructed by foliage.
 - Mark each trap's location with flagging tape and record its GPS coordinates.
- Timeline: Deploy traps before the expected emergence of the target insect flight. Lures should be replaced every 4-6 weeks, or as recommended by the manufacturer.

Protocol 3: Data Collection and Analysis

Procedure:

- Trap Servicing: Inspect traps weekly.
- Insect Identification and Counting:
 - Carefully remove the sticky liner.
 - Identify and count the number of target insects captured. Use a hand lens for confirmation if necessary.
 - Record the count for each trap on a data sheet corresponding to the trap's ID and location.
- Maintenance: Replace the sticky liner at each inspection. Replace the lure at the recommended interval (e.g., every 4 weeks).
- Data Analysis:
 - Calculate the mean number of insects captured per trap per day (or week).
 - Use statistical methods such as ANOVA followed by a means separation test (e.g., Tukey's HSD) to compare catches between different treatments (if applicable).
 - Correlate trap catch data with environmental factors like temperature and humidity if this data is collected.

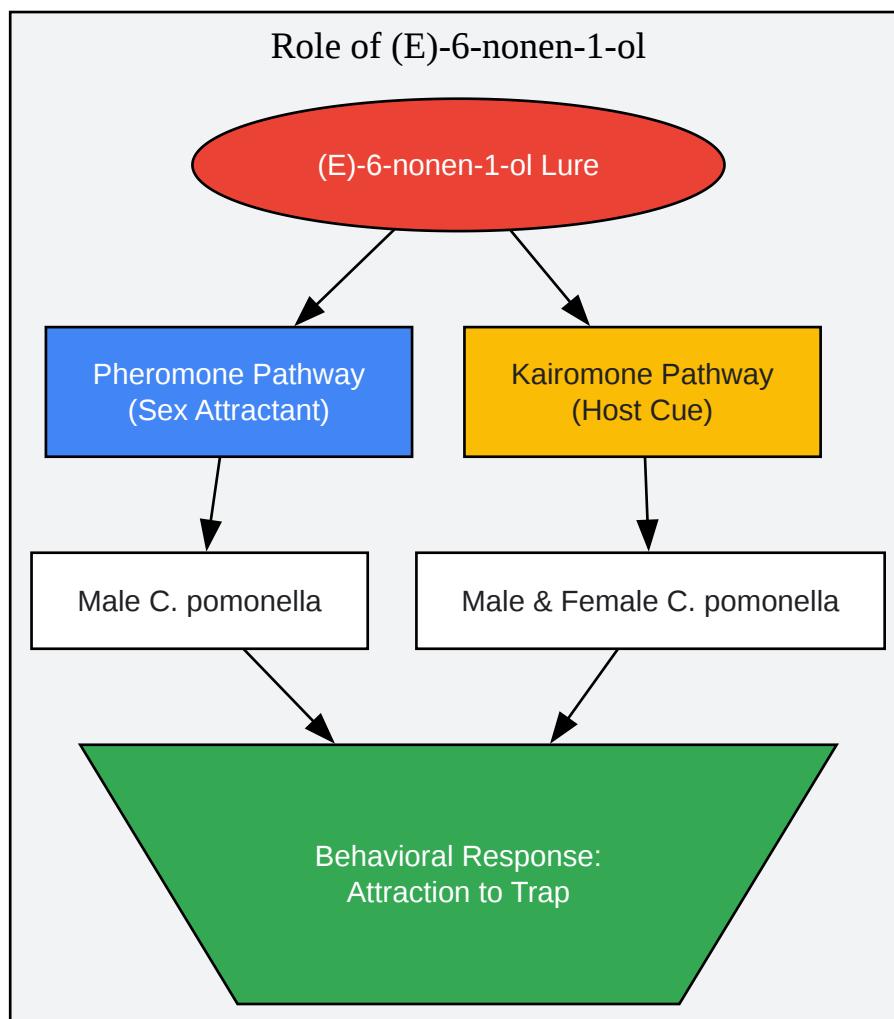


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Caption: Overall workflow from lure preparation to final data interpretation.

Mechanism of Action: Signaling Pathways

(E)-6-nonen-1-ol acts on the insect's olfactory system. As a pheromone, it binds to specific olfactory receptors on the antennae of the male codling moth, triggering a behavioral response (attraction and mating search). As a kairomone, it can be perceived by both sexes as an indicator of a potential host plant.



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